

"4-Chloro-2-fluoro-2'-morpholinomethyl benzophenone" CAS number

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-Chloro-2-fluoro-2'- morpholinomethyl benzophenone
CAS No.:	898750-95-3
Cat. No.:	B1327247

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An In-Depth Technical Guide to 4-Chloro-2-fluoro-4'-morpholinomethyl benzophenone (CAS No. 898770-53-1) for Drug Discovery Professionals

Authored by a Senior Application Scientist

This technical guide provides a comprehensive overview of 4-Chloro-2-fluoro-4'-morpholinomethyl benzophenone, a compound of interest for researchers and scientists in the field of drug development. While specific research on this molecule is nascent, its structural features—a halogenated benzophenone scaffold coupled with a morpholine moiety—suggest significant potential as a versatile building block for novel therapeutic agents. This document elucidates its chemical properties, proposes a robust synthetic pathway, and explores its potential applications based on the well-documented utility of its structural analogs.

The Benzophenone Scaffold: A Privileged Structure in Medicinal Chemistry

The benzophenone framework is a cornerstone in medicinal chemistry, found in numerous naturally occurring and synthetic molecules with a broad spectrum of biological activities.^{[1][2]} This diaryl ketone structure serves as a versatile template for designing compounds that can interact with various biological targets. The inherent properties of the benzophenone core, such as its rigidity and ability to participate in pi-stacking and hydrogen bonding, make it an ideal starting point for developing potent and selective drugs.^[1] Marketed drugs like the anti-inflammatory agent ketoprofen and the cholesterol-lowering drug fenofibrate feature this scaffold, underscoring its therapeutic relevance.^[1] The strategic functionalization of the two aromatic rings allows for the fine-tuning of a compound's pharmacokinetic and pharmacodynamic profiles.

Physicochemical Properties of 4-Chloro-2-fluoro-4'-morpholinomethyl benzophenone

A thorough understanding of a compound's physicochemical properties is fundamental for designing and optimizing synthetic routes and for predicting its behavior in biological systems. The key properties of 4-Chloro-2-fluoro-4'-morpholinomethyl benzophenone are summarized in the table below.

Property	Value	Source
CAS Number	898770-53-1	^[3]
Molecular Formula	C ₁₈ H ₁₇ ClFNO ₂	^[3]
Molecular Weight	333.78 g/mol	^[3]
IUPAC Name	(4-chloro-2-fluorophenyl)(4-morpholin-4-ylmethyl)phenyl)methanone	N/A
Boiling Point	470.2 ± 45.0 °C (Predicted)	^[3]
Density	1.278 ± 0.06 g/cm ³ (Predicted)	^[3]
pKa	6.02 ± 0.10 (Predicted)	^[3]

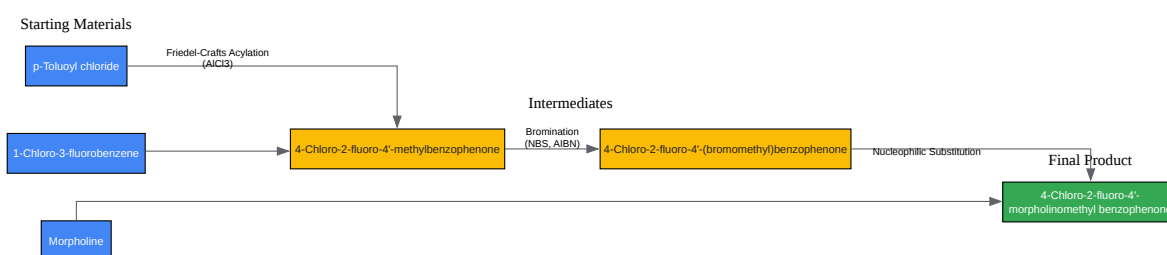
Synthesis and Workflow

The synthesis of unsymmetrical benzophenones like 4-Chloro-2-fluoro-4'-morpholinomethyl benzophenone is most effectively achieved through a multi-step process. A plausible and efficient synthetic route would involve an initial Friedel-Crafts acylation followed by a substitution reaction to introduce the morpholine moiety. This approach allows for controlled and high-yield production of the target compound.

Proposed Synthetic Workflow

The synthesis can be envisioned in two main stages:

- **Friedel-Crafts Acylation:** Reaction of a suitable toluene derivative with 4-chloro-2-fluorobenzoyl chloride in the presence of a Lewis acid catalyst (e.g., AlCl_3) to form the benzophenone core.
- **Halogenation and Nucleophilic Substitution:** Subsequent bromination of the methyl group on the toluene ring, followed by a nucleophilic substitution with morpholine to yield the final product.



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Caption: Proposed synthetic workflow for 4-Chloro-2-fluoro-4'-morpholinomethyl benzophenone.

Detailed Experimental Protocol (Hypothetical)

This protocol is a proposed method and should be optimized for specific laboratory conditions.

Step 1: Synthesis of 4-Chloro-2-fluoro-4'-methylbenzophenone (Intermediate 1)

- To a stirred suspension of anhydrous aluminum chloride (1.2 eq) in dry dichloromethane (DCM, 10 mL) at 0 °C, add 4-chloro-2-fluorobenzoyl chloride (1.0 eq) dropwise.
- Stir the mixture for 15 minutes, then add toluene (1.1 eq) dropwise, maintaining the temperature at 0 °C.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, pour the reaction mixture into a beaker containing ice and concentrated HCl (5 mL).
- Extract the aqueous layer with DCM (3 x 20 mL).
- Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- Purify the crude product by column chromatography (silica gel, hexane:ethyl acetate gradient) to yield Intermediate 1.

Step 2: Synthesis of 4-Chloro-2-fluoro-4'-(bromomethyl)benzophenone (Intermediate 2)

- Dissolve Intermediate 1 (1.0 eq) in carbon tetrachloride (15 mL).
- Add N-Bromosuccinimide (NBS, 1.1 eq) and a catalytic amount of azobisisobutyronitrile (AIBN).
- Reflux the mixture for 4-6 hours under a UV lamp or daylight.
- Cool the reaction mixture to room temperature and filter off the succinimide.

- Wash the filtrate with water and brine, dry over anhydrous MgSO_4 , and concentrate in vacuo to obtain Intermediate 2, which can be used in the next step without further purification.

Step 3: Synthesis of 4-Chloro-2-fluoro-4'-morpholinomethyl benzophenone (Final Product)

- Dissolve Intermediate 2 (1.0 eq) in acetonitrile (20 mL).
- Add morpholine (1.5 eq) and potassium carbonate (2.0 eq).
- Stir the reaction mixture at room temperature for 8-12 hours.
- Monitor the reaction by TLC.
- After completion, filter the solid and concentrate the filtrate.
- Dissolve the residue in ethyl acetate, wash with water and brine, and dry over anhydrous Na_2SO_4 .
- Concentrate the organic layer and purify the crude product by column chromatography (silica gel, DCM:methanol gradient) to afford the final product.

Expected Spectral Characteristics

While experimental spectra for this specific compound are not readily available in public databases, its structure allows for the prediction of key spectral features that would be crucial for its characterization.

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the two rings, with splitting patterns influenced by the chloro and fluoro substituents. A characteristic singlet for the methylene protons ($-\text{CH}_2-$) adjacent to the morpholine ring would be observed, likely in the range of 3.5-4.0 ppm. The protons on the morpholine ring would appear as two triplets in the 2.5-3.8 ppm region.
- ^{13}C NMR: The carbon NMR would display signals for all 18 carbons. The carbonyl carbon would be a key downfield signal (around 190-200 ppm). The carbons attached to the fluorine atom would show characteristic splitting (C-F coupling).

- **IR Spectroscopy:** The infrared spectrum should exhibit a strong absorption band for the carbonyl (C=O) stretching vibration, typically in the range of 1650-1670 cm^{-1} . C-Cl, C-F, and C-N stretching vibrations would also be present.
- **Mass Spectrometry:** The mass spectrum would show a molecular ion peak (M^+) corresponding to the molecular weight of the compound (333.78 g/mol). The isotopic pattern of the molecular ion peak would be characteristic of a molecule containing one chlorine atom (M^+ and $M+2$ peaks in an approximate 3:1 ratio).

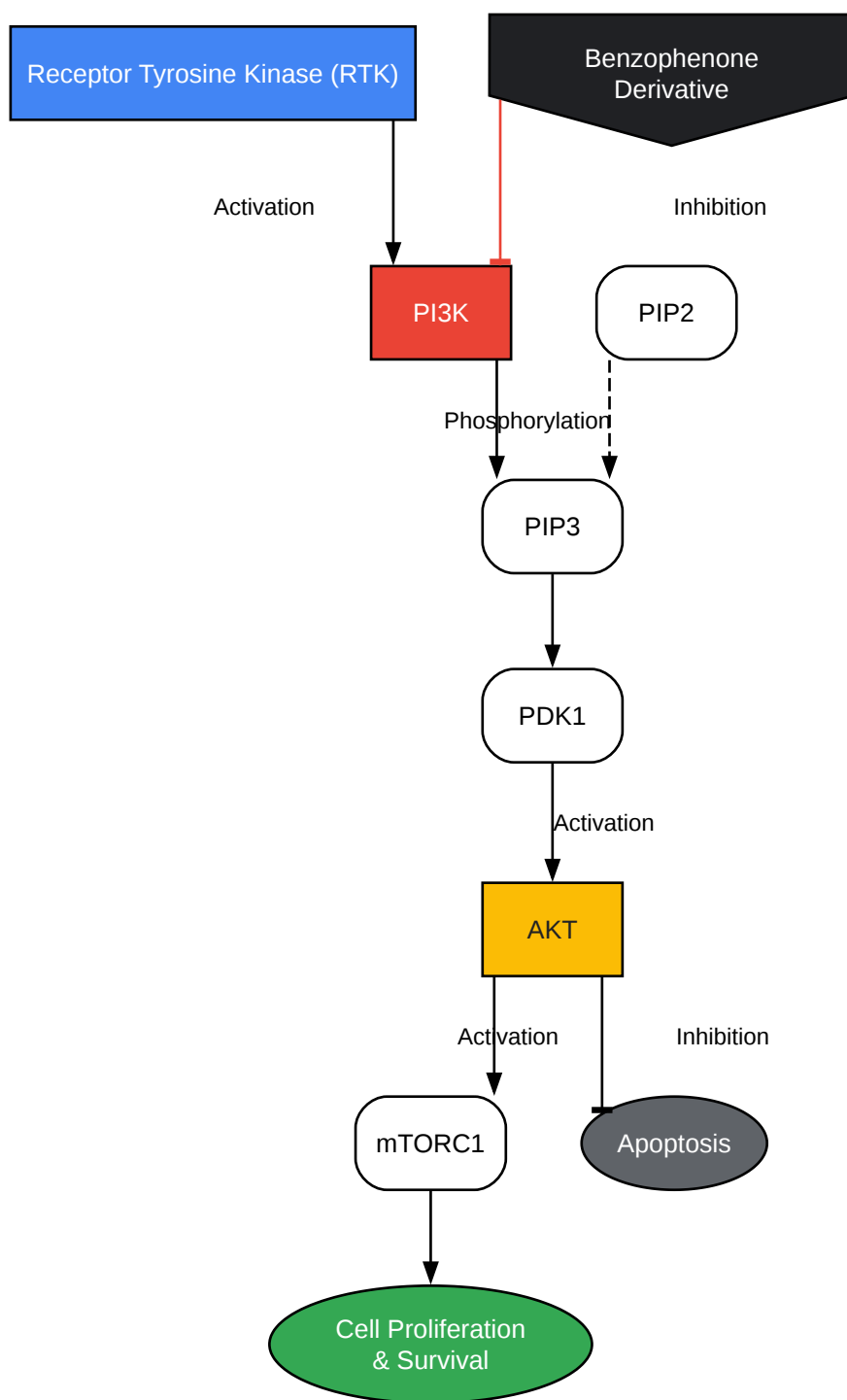
Potential Applications in Drug Discovery

The structural motifs present in 4-Chloro-2-fluoro-4'-morpholinomethyl benzophenone suggest several potential avenues for its application in medicinal chemistry.

- **Anticancer Agents:** Benzophenone derivatives have shown promise as anticancer agents, with some compounds inducing apoptosis through caspase-3 activation.[4] The morpholine ring is also a common feature in many anticancer drugs, as it can improve aqueous solubility and pharmacokinetic properties.
- **Anti-inflammatory Agents:** The benzophenone scaffold is the basis for the nonsteroidal anti-inflammatory drug (NSAID) ketoprofen.[5] Novel derivatives could be explored for their potential to inhibit cyclooxygenase (COX) enzymes or other inflammatory targets.[5]
- **Antimicrobial and Antiviral Agents:** Halogenated aromatic compounds and morpholine-containing heterocycles have been investigated for their antimicrobial and antiviral activities. [1] This compound could serve as a lead structure for the development of new anti-infective agents.

Hypothetical Mechanism of Action: Targeting Cancer Signaling Pathways

Given the potential of benzophenone derivatives as anticancer agents, a plausible mechanism of action for a drug derived from this scaffold could involve the inhibition of key signaling pathways that are dysregulated in cancer. The PI3K/AKT/mTOR pathway is a critical regulator of cell growth, proliferation, and survival, and its aberrant activation is a hallmark of many cancers.



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Caption: Hypothetical inhibition of the PI3K/AKT signaling pathway by a benzophenone derivative.

In this hypothetical model, a derivative of 4-Chloro-2-fluoro-4'-morpholinomethyl benzophenone could act as an inhibitor of PI3K, thereby blocking the downstream signaling cascade that leads to cell proliferation and survival, and promoting apoptosis.

Conclusion

4-Chloro-2-fluoro-4'-morpholinomethyl benzophenone represents a promising, yet underexplored, chemical entity for drug discovery. Its synthesis is feasible through established chemical reactions, and its structural features suggest a range of potential biological activities. This guide provides a foundational understanding of this compound, offering a starting point for researchers to further investigate its properties and potential therapeutic applications. The insights provided herein are intended to empower scientists to unlock the full potential of this and related benzophenone derivatives in the development of next-generation therapeutics.

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- To cite this document: BenchChem. ["4-Chloro-2-fluoro-2'-morpholinomethyl benzophenone" CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1327247/docs#4-chloro-2-fluoro-2-morpholinomethyl-benzophenone-cas-number>]

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